

An In-depth Technical Guide to 5-Methoxybenzo[d]thiazol-2(3H)-one

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Compound of Interest

Compound Name: 5-Methoxybenzo[d]thiazol-2(3H)-one

Cat. No.: B091915

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CAS Number: 15193-51-8

Disclaimer: Publicly available technical data for **5-Methoxybenzo[d]thiazol-2(3H)-one** is limited. This guide has been compiled by leveraging information on structurally similar benzothiazole derivatives to provide a foundational resource for researchers, scientists, and drug development professionals. The experimental protocols and potential biological activities described herein are based on established methodologies for this class of compounds and should be adapted and validated for the specific molecule of interest.

Core Compound Information

5-Methoxybenzo[d]thiazol-2(3H)-one is a heterocyclic organic compound belonging to the benzothiazole class. The benzothiazole scaffold is a key structural motif in medicinal chemistry, with derivatives exhibiting a wide range of pharmacological activities.^[1] The presence of a methoxy group can significantly influence the physicochemical properties and biological activity of the molecule.^{[2][3]} This compound is primarily utilized as a key intermediate in the synthesis of more complex heterocyclic compounds with potential therapeutic applications, particularly in the development of anti-inflammatory or antimicrobial agents.^[4] It is also a subject of research for its potential to inhibit specific enzymes or biological pathways.^[4]

Table 1: Physicochemical Data for **5-Methoxybenzo[d]thiazol-2(3H)-one**

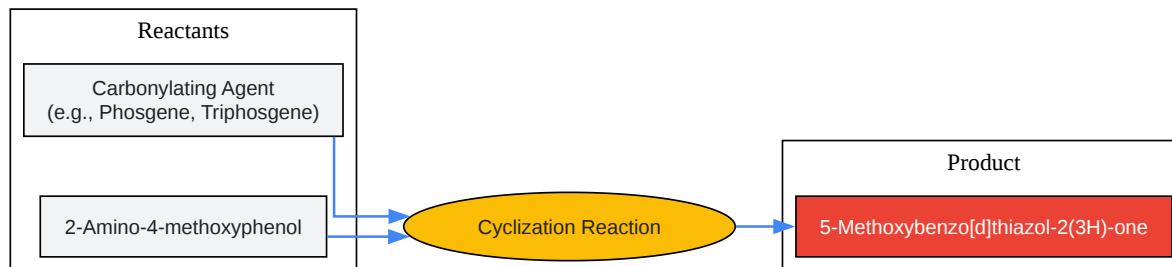
Property	Value	Source
CAS Number	15193-51-8	[4]
Molecular Formula	C ₈ H ₇ NO ₂ S	[4]
Molecular Weight	181.21 g/mol	[4]
Purity	≥95% (Commercially available)	[4]
Storage	Room temperature, dry and sealed	[4]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	

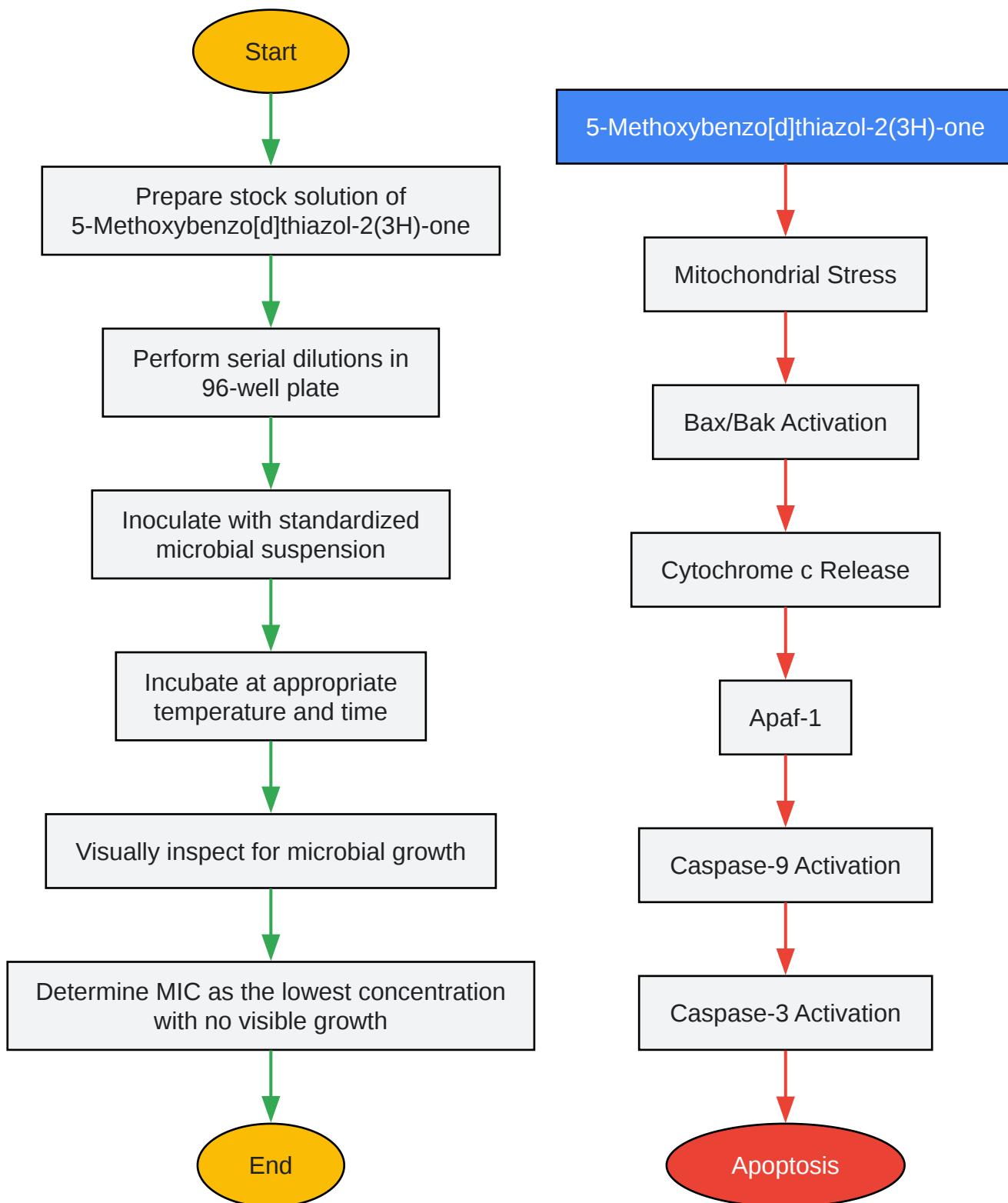
Synthesis and Characterization

While a specific, validated synthetic protocol for **5-Methoxybenzo[d]thiazol-2(3H)-one** is not readily available in the public domain, a plausible route can be adapted from established methods for synthesizing substituted benzothiazoles and related heterocyclic systems.[\[2\]](#)[\[5\]](#)

Proposed Synthetic Pathway

A common approach involves the cyclization of an appropriately substituted precursor. For **5-Methoxybenzo[d]thiazol-2(3H)-one**, a potential synthetic strategy could involve the reaction of 2-amino-4-methoxyphenol with a suitable carbonylating agent.



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